

1,5-Diphenylcarbazide CAS number and molecular weight

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazide

Cat. No.: B1670730

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An In-depth Technical Guide to 1,5-Diphenylcarbazide

This technical guide provides a comprehensive overview of **1,5-Diphenylcarbazide** (DPC), a versatile chemical compound widely utilized in analytical chemistry. It is intended for researchers, scientists, and professionals in drug development and environmental monitoring who require detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

1,5-Diphenylcarbazide is a carbazide derivative known for its role as a sensitive colorimetric reagent and redox indicator.^{[1][2]} Its utility stems from its ability to form distinctly colored complexes with various metal ions.^[3]

Table 1: Chemical Identifiers for **1,5-Diphenylcarbazide**

Identifier	Value
CAS Number	140-22-7[4][5]
Molecular Formula	C ₁₃ H ₁₄ N ₄ O[4]
Preferred IUPAC Name	N',2-Diphenylhydrazine-1-carbohydrazide[3]
Synonyms	1,5-Diphenylcarbohydrazide, sym-Diphenylcarbazide, DPC[3][4]
EC Number	205-403-7[3]
PubChem CID	8789[3][4]

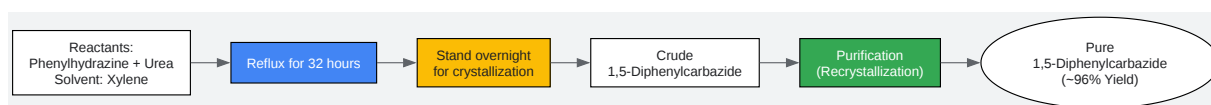
Table 2: Physicochemical Properties of **1,5-Diphenylcarbazide**

Property	Value
Molecular Weight	242.28 g·mol ⁻¹ [4]
Appearance	White to off-white crystalline powder or solid that may turn pink upon exposure to air and light.[1][3][4]
Melting Point	170-175 °C[1]
Solubility	Scarcely soluble in water; readily soluble in organic solvents such as acetone, hot ethanol, and acetic acid.[1][3][6]
Stability	Stable, but sensitive to light.[1] It oxidizes to 1,5-Diphenylcarbazone when exposed to light and air.[3]
Storage	Store at room temperature or between 2-8°C, protected from light.[4]

Synthesis and Chemical Reactions

The primary method for synthesizing **1,5-Diphenylcarbazine** involves the reaction between phenylhydrazine and urea.[3][7][8] This process is known for its high yield.

- Reagents: Phenylhydrazine and urea are the primary reactants. Xylene is typically used as the organic solvent.[8]
- Procedure:
 - Add phenylhydrazine and urea to xylene in a reaction vessel.
 - Reflux the mixture for approximately 32 hours.[8]
 - Allow the mixture to stand overnight, during which the product crystallizes.
 - The resulting **1,5-Diphenylcarbazine** can be purified through recrystallization from ethanol or acetic acid.[1]
- Yield: This method can achieve a yield of approximately 96%.[3]

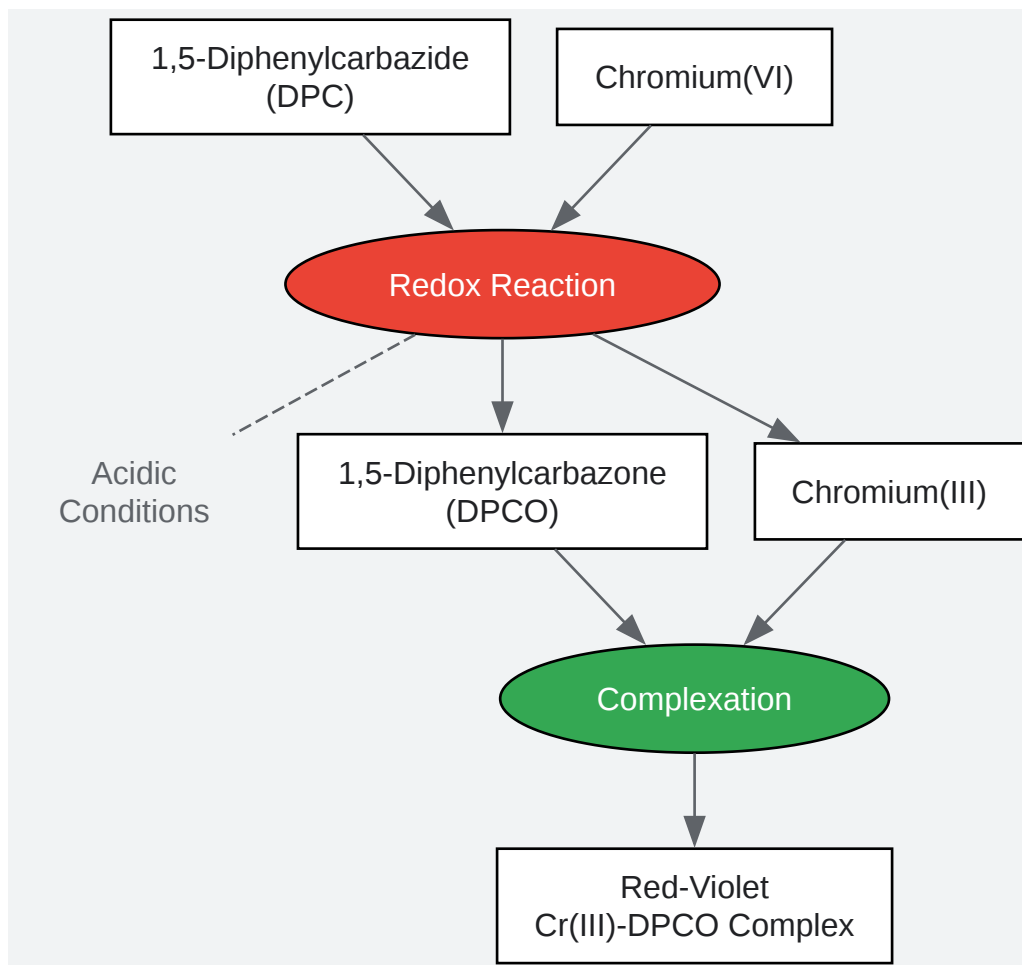


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Synthesis workflow for **1,5-Diphenylcarbazine**.

- Oxidation: **1,5-Diphenylcarbazine** oxidizes in the presence of light and air to form 1,5-Diphenylcarbazone, resulting in a pink discoloration.[7]
- Complex Formation with Chromium(VI): This is its most notable application. In an acidic medium, DPC reacts with hexavalent chromium (Cr(VI)) in a two-step process:
 - A redox reaction occurs where DPC is oxidized to 1,5-Diphenylcarbazone (DPCO), and Cr(VI) is reduced to Cr(III).[9][10]

- The resulting Cr(III) and DPCO form a stable, red-violet colored complex.[3][9]



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Reaction pathway for Cr(VI) detection using DPC.

Applications in Research and Analysis

1,5-Diphenylcarbazine is a crucial reagent in various analytical and research fields due to its high sensitivity, particularly for heavy metals.[3]

- **Colorimetric Determination of Heavy Metals:** It is widely used for the photometric determination of chromium, mercury, cadmium, osmium, and other heavy metals.[1][3] Its high sensitivity allows for the detection of Cr(VI) at concentrations as low as 50 ppb.[3]
- **Environmental Monitoring:** The reagent is employed to assess Cr(VI) levels in drinking water, industrial effluents, and contaminated soil, ensuring compliance with environmental

regulations.[11][12]

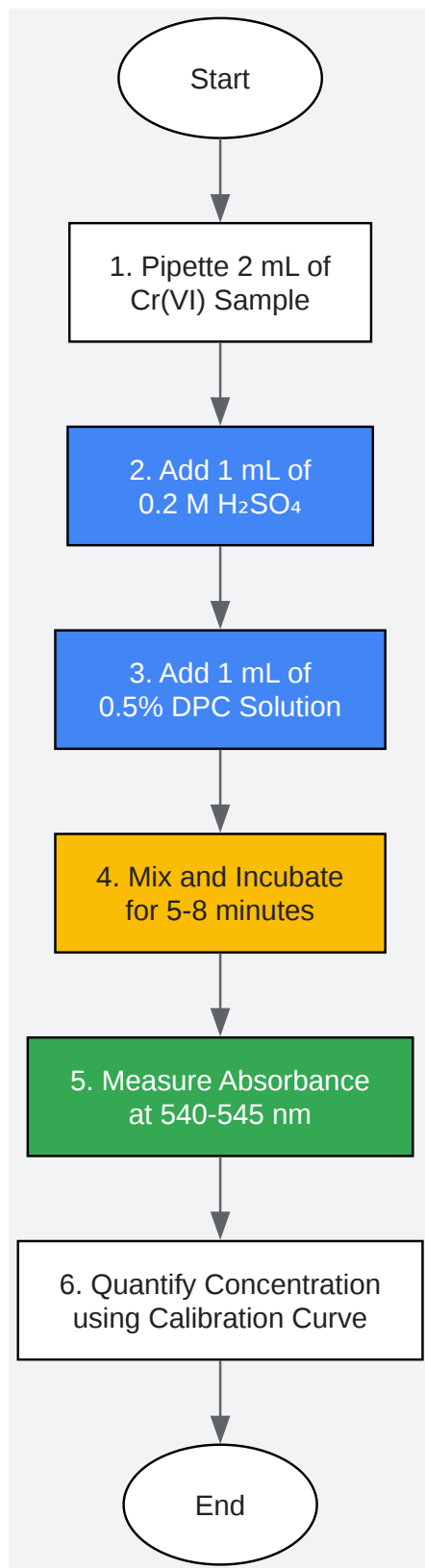
- Redox Indicator: It serves as a reliable redox indicator in various titration experiments.[3]
- Biological Research: DPC can act as an electron donor, making it useful for measuring Photosystem II activity in subchloroplast fragments.[13]
- Industrial Applications: In the textile industry, it is used in dyeing processes to improve color fastness.[4] It is also used to monitor chromium levels in industries such as mining, power generation, and aerospace.[11]

Experimental Protocol: Colorimetric Determination of Chromium(VI)

The following protocol is a standard method for the quantitative analysis of hexavalent chromium in aqueous samples.

- **1,5-Diphenylcarbazide** Solution (0.5% w/v): Dissolve 0.5 g of **1,5-Diphenylcarbazide** powder in 100 mL of acetone.[14] This solution should be freshly prepared as it can degrade.
- Sulfuric Acid Solution (0.2 M): Prepare by diluting concentrated sulfuric acid with deionized water.
- Sample Preparation: Transfer 2 mL of the aqueous sample containing Cr(VI) into a suitable glass vial or cuvette.[10]
- Acidification: Add 1 mL of 0.2 M sulfuric acid to the sample and mix.[10][14]
- Color Development: Add 1 mL of the 0.5% w/v **1,5-Diphenylcarbazide** solution to the acidified sample. Gently shake the mixture.[10][14]
- Incubation: Allow the reaction to proceed for 5-8 minutes for the characteristic red-violet color to fully develop.[9][10]
- Measurement: Measure the absorbance of the solution using a UV-Vis spectrophotometer at a wavelength of 540-545 nm against a reagent blank.[9][10][14]

- Quantification: Determine the concentration of Cr(VI) by comparing the absorbance value to a pre-established calibration curve.



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Workflow for Cr(VI) determination using DPC.

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